

Application Notes and Protocols for TNAP Activity Assay with SBI-425

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Compound of Interest

Compound Name: SBI-425

Cat. No.: B15574920

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Introduction

Tissue-nonspecific alkaline phosphatase (TNAP) is a key enzyme in bone mineralization and is also implicated in pathological conditions such as vascular calcification.^{[1][2][3][4][5][6][7]} Its primary function involves the hydrolysis of inorganic pyrophosphate (PPi), a potent inhibitor of mineralization, to inorganic phosphate (Pi), thereby promoting the deposition of hydroxyapatite crystals.^{[1][2][8][9]} Dysregulation of TNAP activity is associated with various diseases, making it a significant therapeutic target.

SBI-425 is a potent and selective small-molecule inhibitor of TNAP.^{[10][11][12]} It is orally bioavailable and has demonstrated efficacy in preclinical models of vascular calcification.^{[5][11][13]} These application notes provide detailed protocols for assessing the inhibitory activity of **SBI-425** on TNAP using a colorimetric p-nitrophenyl phosphate (pNPP) assay.

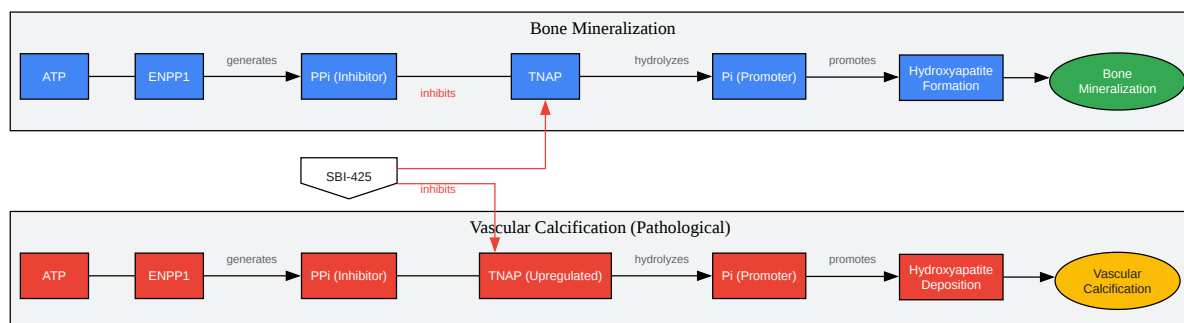
Quantitative Data Summary

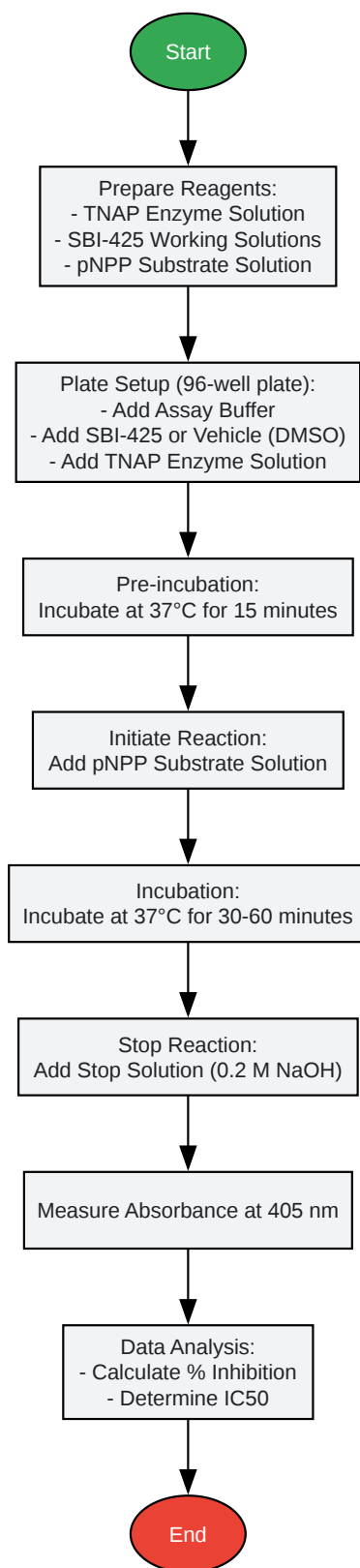
The following table summarizes key quantitative data for the TNAP inhibitor, **SBI-425**.

Parameter	Value	Species	Assay Conditions	Reference
IC50	16 nM	Not specified	In vitro TNAP inhibition assay	[10]
In Vivo Administration	30 mg/kg/day in powdered food	Mouse	Atherogenic diet model	[5][13]
In Vivo Administration	10 mg/kg oral dose	Mouse	Pharmacokinetic study	[11]
Solubility (for in vivo use)	≥ 2.17 mg/mL	Not applicable	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	[10]

Signaling Pathway of TNAP in Mineralization

Tissue-nonspecific alkaline phosphatase (TNAP) plays a crucial role in regulating mineralization by controlling the balance between inorganic pyrophosphate (PPi), an inhibitor of mineralization, and inorganic phosphate (Pi), a promoter of mineralization. In bone, TNAP on the surface of osteoblasts hydrolyzes PPi, allowing for the formation of hydroxyapatite crystals and subsequent bone formation. In vascular tissue, under pathological conditions, increased TNAP activity can lead to the hydrolysis of PPi and promote vascular calcification.





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